

Azido-PEG2-Alcohol: A Technical Guide to Safe Handling and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Azido-PEG2-alcohol**

Cat. No.: **B1666423**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data, handling precautions, and experimental protocols for **Azido-PEG2-alcohol** (CAS RN: 139115-90-5). This bifunctional linker is a valuable tool in bioconjugation, particularly in "click chemistry" applications for drug development and proteomics. Due to its azide functional group, adherence to strict safety protocols is imperative.

Chemical and Physical Properties

Azido-PEG2-alcohol, also known as 2-(2-azidoethoxy)ethanol, is a small organic molecule featuring a terminal azide group and a hydroxyl group, connected by a two-unit polyethylene glycol (PEG) spacer. This hydrophilic spacer enhances solubility in aqueous media.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Chemical Formula	C ₄ H ₉ N ₃ O ₂	[2][3][4]
Molecular Weight	131.13 g/mol	[2][5]
CAS Number	139115-90-5	[2][4][5]
Appearance	Liquid	[2]
Purity	Typically >95%	[6]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Store in a dry, dark place.	[2]
Solubility	Soluble in DMSO. The PEG spacer increases aqueous solubility.	[1][2]

Safety Data and Hazard Information

While some supplier Safety Data Sheets (SDS) classify **Azido-PEG2-alcohol** as "not classified as a hazard," it is crucial to handle it with the utmost care due to the presence of the azide group.^[4] Organic azides are a class of energetic compounds that can be sensitive to heat, shock, and friction.^{[7][8]}

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.[9][10]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9][11]
H319: Causes serious eye irritation.[9][10]	P264: Wash skin thoroughly after handling.[9] [11]
H335: May cause respiratory irritation.[9][10]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[9][11]
Not explicitly stated for this compound, but organic azides can be explosive.	P370+P372+P380+P373: In case of fire: Explosion risk. Evacuate area. DO NOT fight fire when fire reaches explosives.[11]

General Hazards of Organic Azides:

- Explosive Potential: Organic azides can decompose explosively, especially with heat, light, friction, or pressure.[8] The stability of an organic azide is influenced by its carbon-to-nitrogen ratio.[12]
- Toxicity: The azide ion has a toxicity similar to the cyanide ion.[4]
- Incompatibility: Avoid contact with strong oxidizing agents, acids, and heavy metals (which can form highly explosive metal azides).[4][12] Halogenated solvents like dichloromethane and chloroform should never be used as reaction media with azides, as this can lead to the formation of extremely unstable di- and tri-azidomethane.[4][12]

Experimental Protocols and Handling Precautions

The following protocols are generalized and should be adapted to specific experimental needs in consultation with institutional safety guidelines.

General Handling and Storage

All manipulations involving **Azido-PEG2-alcohol** should be conducted in a well-ventilated chemical fume hood.[13]

Personal Protective Equipment (PPE):

- Safety goggles or a face shield.
- Chemical-resistant gloves (nitrile gloves are commonly used).[7]
- A lab coat.

Storage:

- Store in a tightly sealed container in a cool, dark, and well-ventilated area.[7][11]
- Store away from incompatible materials such as oxidizing agents, acids, and metals.[4][7]
- For long-term storage, -20°C is recommended.[2]

Handling:

- Use only plastic or ceramic spatulas for transferring the material; never use metal spatulas. [7][13]
- Avoid grinding, scratching, or subjecting the compound to friction.[7]
- Work on the smallest possible scale.[13]
- Ensure that the work area is free of incompatible substances.

Representative Protocol for a Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) "Click" Reaction

Azido-PEG2-alcohol is frequently used in CuAAC reactions to conjugate with alkyne-containing molecules.[8]

Materials:

- **Azido-PEG2-alcohol**
- Alkyne-containing molecule of interest
- Copper(II) sulfate (CuSO_4)

- Sodium ascorbate
- A copper-chelating ligand (e.g., THPTA or TBTA)
- Appropriate solvent (e.g., water, DMSO, or a mixture)

Procedure:

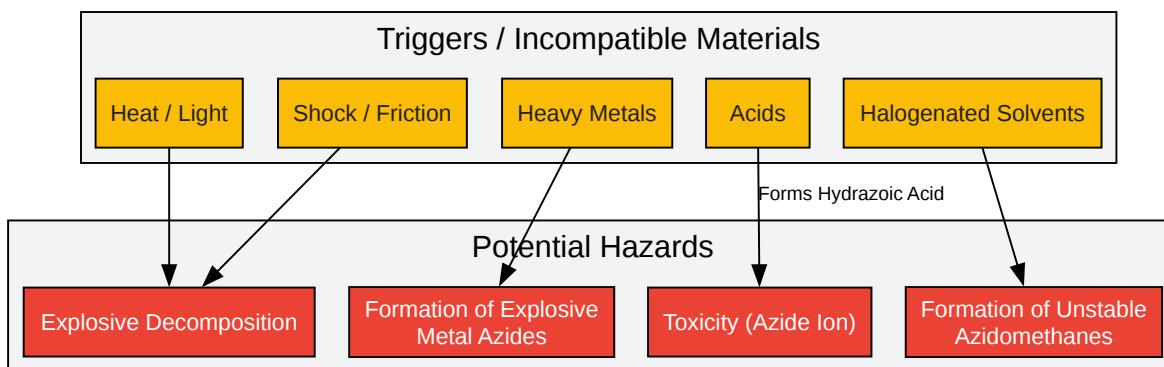
- Preparation of Stock Solutions:
 - Prepare a stock solution of **Azido-PEG2-alcohol** in a suitable solvent (e.g., DMSO).
 - Prepare a stock solution of the alkyne-containing molecule.
 - Prepare a stock solution of CuSO₄ in water.
 - Prepare a fresh stock solution of sodium ascorbate in water immediately before use.
 - Prepare a stock solution of the copper ligand.
- Reaction Setup:
 - In a reaction vessel, combine the alkyne-containing molecule and an excess of **Azido-PEG2-alcohol** in the chosen solvent.
 - Add the copper ligand to the mixture.
 - Add the CuSO₄ solution.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Reaction Conditions:
 - The reaction is typically carried out at room temperature.
 - Reaction times can range from 30 minutes to a few hours. Monitor the reaction progress by an appropriate analytical method (e.g., TLC, LC-MS).
- Work-up and Purification:

- Once the reaction is complete, the product can be purified using standard techniques such as column chromatography, precipitation, or dialysis, depending on the nature of the product.

Visualizing Safety and Experimental Workflows

To further clarify the handling and application of **Azido-PEG2-alcohol**, the following diagrams illustrate key logical relationships and workflows.

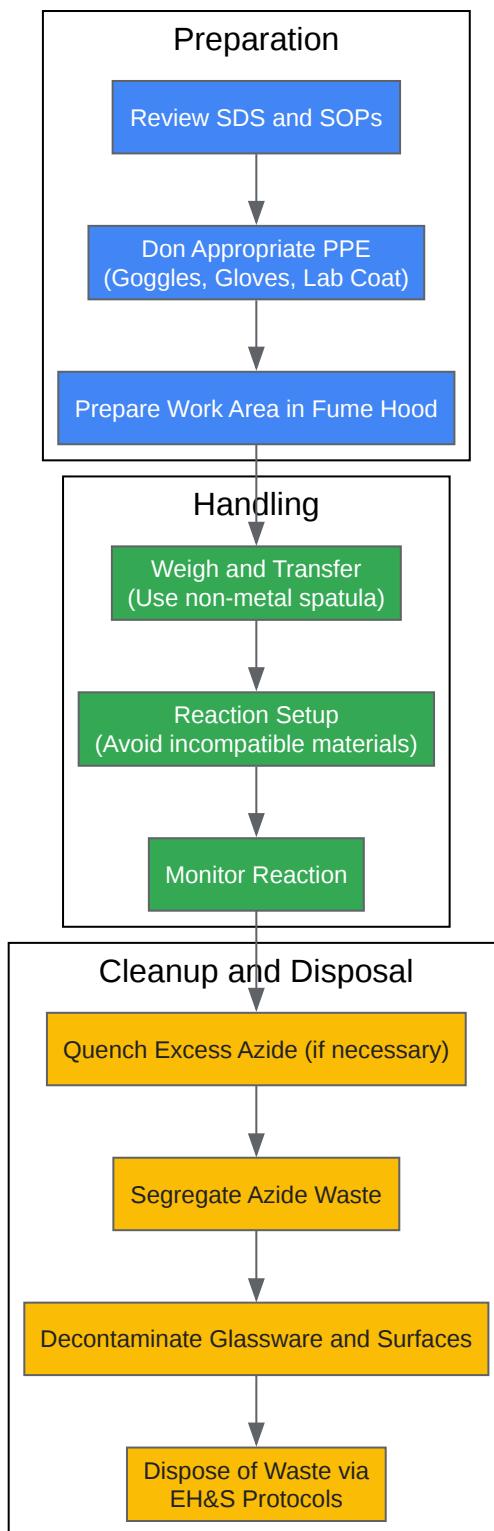
General Hazards of Organic Azides



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Caption: Logical diagram of organic azide hazards and their triggers.

Safe Handling Workflow for Azido-PEG2-alcohol

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Caption: Experimental workflow for the safe handling of **Azido-PEG2-alcohol**.

Emergency Procedures

Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[4\]](#)

Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)

Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)

Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spills: For small spills within a fume hood, absorb the material with an inert absorbent (e.g., sand or vermiculite) and place it in a tightly sealed container for disposal.[\[4\]](#) For larger spills, evacuate the area and contact your institution's environmental health and safety department.[\[13\]](#)

Disclaimer: This guide is intended for informational purposes only and does not supersede any local, state, or federal regulations or institutional safety guidelines. Always consult the most recent Safety Data Sheet for **Azido-PEG2-alcohol** and your institution's standard operating procedures before handling this chemical.

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- To cite this document: BenchChem. [Azido-PEG2-Alcohol: A Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666423#azido-peg2-alcohol-safety-data-sheet-and-handling-precautions]

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